

The Obsolete Fungicide Cyprofuram: A Scarcity of Data on Non-Target Organism Effects

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Compound of Interest

Compound Name: Cyprofuram

Cat. No.: B166988

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Despite its past use in agriculture, a comprehensive understanding of the effects of the obsolete systemic fungicide **cyprofuram** on non-target organisms remains elusive due to a significant lack of available scientific data. A thorough review of existing literature reveals a dearth of quantitative ecotoxicological studies, detailed experimental protocols, and information on the specific biochemical pathways affected in organisms not targeted by the fungicide.

Cyprofuram, formerly used to control Oomycetes like downy mildew and late blight on crops such as vines and potatoes, is now largely considered obsolete.[1] This has resulted in a sparse and fragmented body of research on its environmental impact, particularly concerning its effects on the health of non-target terrestrial and aquatic life.

Available information suggests that **cyprofuram** is moderately toxic to birds and mammals if ingested.[1] However, specific quantitative data, such as LC50 (lethal concentration for 50% of a population) or EC50 (effective concentration for 50% of a population) values, which are crucial for robust risk assessments, are not readily available in the public domain. This absence of data prevents a detailed comparison of its toxicity across different species and environmental compartments.

The mechanism of action of **cyprofuram** has been primarily studied in its target organisms, a group of fungus-like eukaryotes called Oomycetes. In *Phytophthora palmivora*, for instance, low concentrations of **cyprofuram** were found to stimulate nucleic acid and lipid synthesis.[2] While this provides insight into how it affects the intended targets, there is no corresponding research detailing its mode of action or the signaling pathways it might disrupt in non-target organisms.

This knowledge gap is critical, as pesticides can have unintended and detrimental effects on a wide range of species, from soil microbes to vertebrates.[3][4]

The lack of detailed experimental protocols for studies on non-target organisms is another significant challenge. Without access to the methodologies used in any past investigations, it is impossible for researchers to replicate, validate, or build upon previous work. This hinders the scientific community's ability to conduct comprehensive environmental risk assessments for **cyprofuram**.

In conclusion, while **cyprofuram** was once used in agricultural settings, the available scientific literature is insufficient to provide an in-depth technical guide on its effects on non-target organisms. The core requirements for such a guide, including quantitative data for comparative analysis, detailed experimental methodologies for scientific rigor, and an understanding of affected signaling pathways, cannot be met with the currently accessible information. Further research would be necessary to fill these critical knowledge gaps and to fully understand the ecological legacy of this obsolete fungicide.

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